

# Application Notes and Protocols for Tetraphenyldibenzoperiflanthene in Organic Photovoltaic Devices

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## Compound of Interest

Compound Name: Tetraphenyldibenzoperiflanthene

Cat. No.: B1602332

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## Introduction

**Tetraphenyldibenzoperiflanthene** (DBP) is a versatile small molecule organic semiconductor that has garnered significant interest for its application in organic photovoltaic (OPV) devices. Its favorable electronic and optical properties, coupled with good thermal stability, make it a promising candidate for use as both an electron donor and acceptor material in various OPV architectures. This document provides detailed application notes and protocols for the fabrication and characterization of DBP-based organic solar cells, intended to guide researchers in the field.

## Properties of Tetraphenyldibenzoperiflanthene (DBP)

DBP is a polycyclic aromatic hydrocarbon with an extended  $\pi$ -conjugated system. This structure imparts desirable characteristics for OPV applications, including strong absorption in the visible spectrum and good charge transport properties. Its versatility allows it to be paired with various acceptor materials, most notably fullerenes like C70, to create efficient donor-acceptor heterojunctions.

## Device Architectures and Performance

DBP has been successfully incorporated into several OPV device architectures, primarily fabricated using vacuum thermal evaporation. The choice of architecture significantly influences device performance.

### Common Device Structures:

- **Bilayer Heterojunction:** A simple structure where discrete layers of the donor (DBP) and acceptor (e.g., C70) are sequentially deposited. This structure relies on exciton diffusion to the donor-acceptor interface for charge separation.
- **p-i-n Structure:** This architecture incorporates an intrinsic (i) mixed layer of the donor and acceptor between the p-type donor and n-type acceptor layers. This blended interlayer enhances charge generation and collection.
- **Hybrid Planar-Mixed Heterojunction (PM-HJ):** This is an optimized structure that combines a mixed donor-acceptor layer with a neat acceptor cap layer, which can reduce exciton quenching at the anode interface and improve quantum efficiency.

### Performance Data

The following tables summarize the performance of various DBP-based OPV devices reported in the literature.

Device Architecture	Donor	Acceptor	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage (Voc) [V]	Short-Circuit Current Density (Jsc) [mA/cm <sup>2</sup> ]	Fill Factor (FF)
Bilayer	DBP	C70	3.56	-	-	-
p-i-n	DBP	C70	5.19	-	-	-
Hybrid PM-HJ	DBP	C70	6.4 ± 0.3	0.91 ± 0.01	12.3 ± 0.3	0.56 ± 0.01
Mixed-HJ	DBP	C70	5.7 ± 0.2	-	10.7 ± 0.2	0.56 ± 0.01
Bilayer	α-sexithiophene (6T)	DBP	2.8	1.27	3.9	0.55

## Experimental Protocols

Detailed methodologies for the fabrication and characterization of DBP-based OPV devices are provided below.

### Substrate Preparation and Cleaning

Proper substrate cleaning is critical for the fabrication of high-performance OPV devices. The following protocol is recommended for pre-patterned Indium Tin Oxide (ITO) coated glass substrates.

Materials:

- Deionized (DI) water
- Detergent (e.g., Hellmanex III)
- Acetone (semiconductor grade)
- Isopropyl alcohol (IPA, semiconductor grade)

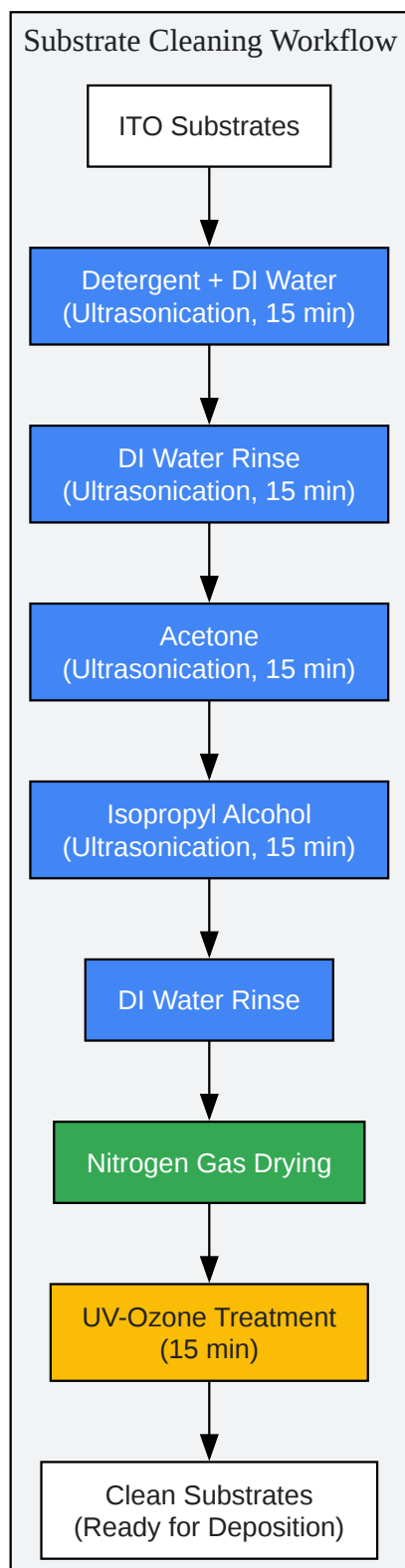
- Nitrogen (N<sub>2</sub>) gas (high purity)

Equipment:

- Ultrasonic bath
- Substrate holder
- Beakers
- Nitrogen blow gun
- UV-Ozone cleaner

Procedure:

- Place the ITO substrates in a substrate holder.
- Sequentially sonicate the substrates in the following solutions for 15 minutes each:
  - DI water with detergent.
  - DI water.
  - Acetone.
  - Isopropyl alcohol.
- After the final sonication step, thoroughly rinse the substrates with DI water.
- Dry the substrates using a stream of high-purity nitrogen gas.
- Immediately before loading into the deposition chamber, treat the substrates with UV-Ozone for 15 minutes to improve the work function and remove any remaining organic residues.



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Substrate Cleaning Workflow

## Device Fabrication by Vacuum Thermal Evaporation

The following protocol outlines the fabrication of a hybrid planar-mixed heterojunction (PM-HJ) DBP:C70 solar cell.

### Equipment:

- High-vacuum thermal evaporation system (base pressure  $< 1 \times 10^{-6}$  mbar)
- Quartz crystal microbalance (QCM) for thickness monitoring
- Substrate holder with heating capabilities
- Shadow masks for defining the active area and electrodes

### Materials:

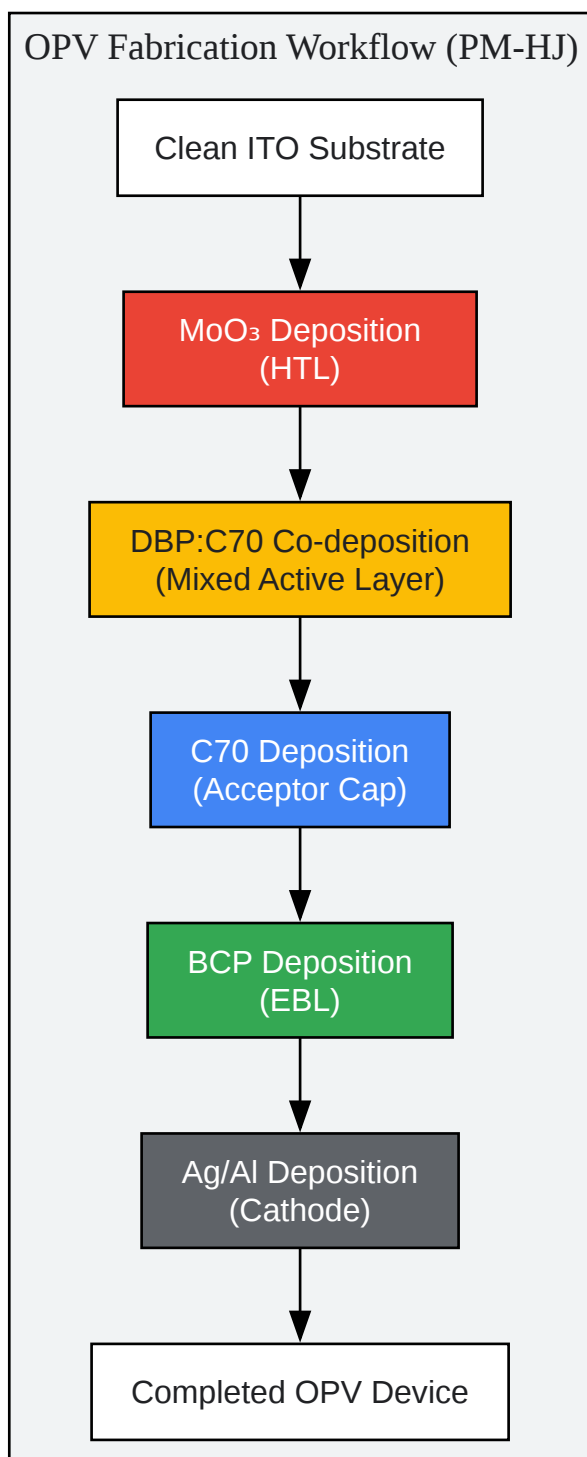
- Molybdenum trioxide ( $\text{MoO}_3$ )
- **Tetraphenyldibenzoperiflanthene (DBP)**
- Fullerene C70
- Bathocuproine (BCP)
- Silver (Ag) or Aluminum (Al)

### Procedure:

- Load the cleaned ITO substrates into the vacuum chamber.
- Deposit the following layers sequentially onto the substrate. The deposition rates and thicknesses should be carefully controlled using a QCM.

Layer	Material	Thickness (nm)	Deposition Rate (Å/s)	Pressure (mbar)	Substrate Temperature
Hole Transport Layer (HTL)	MoO <sub>3</sub>	10	0.1 - 0.5	$\sim 1 \times 10^{-6}$	Room Temperature
Mixed Active Layer	DBP:C70 (1:8 ratio)	40	Co-deposition, total rate $\sim 1.0$	$\sim 1 \times 10^{-6}$	Room Temperature
Acceptor Cap Layer	C70	9	0.5 - 1.0	$\sim 1 \times 10^{-6}$	Room Temperature
Exciton Blocking Layer (EBL)	BCP	10	0.5 - 1.0	$\sim 1 \times 10^{-6}$	Room Temperature
Cathode	Ag or Al	100	1.0 - 2.0	$\sim 1 \times 10^{-6}$	Room Temperature

- The active area of the device is defined by the overlap of the ITO anode and the evaporated cathode, typically through the use of a shadow mask during cathode deposition.



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OPV Fabrication Workflow

## Device Characterization



#### a. Current Density-Voltage (J-V) Measurement

##### Equipment:

- Solar simulator (AM1.5G spectrum, 100 mW/cm<sup>2</sup>)
- Source measure unit (SMU)
- Probe station

##### Procedure:

- Calibrate the solar simulator to 100 mW/cm<sup>2</sup> using a certified reference solar cell.
- Place the fabricated OPV device on the probe station and make electrical contact with the anode and cathode.
- Measure the current density as a function of the applied voltage, typically sweeping from -1 V to 2 V.
- From the J-V curve, extract the key photovoltaic parameters: Voc, Jsc, FF, and PCE.

#### b. External Quantum Efficiency (EQE) Measurement

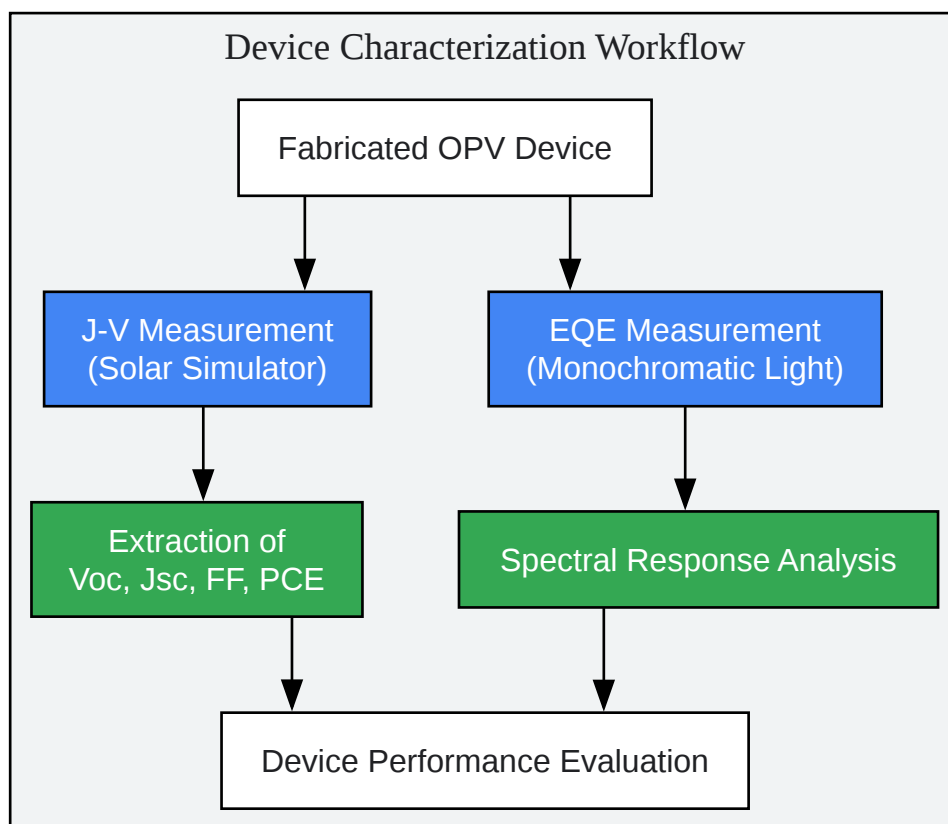
##### Equipment:

- Light source (e.g., Xenon lamp)
- Monochromator
- Chopper
- Lock-in amplifier
- Calibrated reference photodiode

##### Procedure:

- Measure the spectral response of the calibrated reference photodiode.

- Illuminate the OPV device with monochromatic light from the monochromator, scanning through the desired wavelength range (e.g., 300 nm to 800 nm).
- Measure the short-circuit current generated by the device at each wavelength using the lock-in amplifier.
- Calculate the EQE as the ratio of the number of collected charge carriers to the number of incident photons at each wavelength.



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#### Device Characterization Workflow

## Conclusion

**Tetraphenyldibenzoperiflanthene** is a highly promising organic semiconductor for the fabrication of efficient organic photovoltaic devices. By carefully selecting the device architecture and optimizing the fabrication parameters, particularly through vacuum thermal evaporation, it is possible to achieve high power conversion efficiencies. The protocols outlined

in this document provide a comprehensive guide for researchers to fabricate and characterize DBP-based OPVs, facilitating further advancements in the field of organic electronics.

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